

4-Chlorobenzylidenemalononitrile chemical properties

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Compound of Interest

Compound Name: 4-Chlorobenzylidenemalononitrile

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An In-depth Technical Guide to the Chemical Properties of **4-Chlorobenzylidenemalononitrile**

For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Chlorobenzylidenemalononitrile, systematically named 2-[(4-chlorophenyl)methylidene]propanedinitrile, is a synthetic organic compound with the molecular formula $C_{10}H_5ClN_2$. It is a solid, crystalline substance at room temperature, recognized for its potent irritant properties.^{[1][2]} While widely known as the primary component of the tear gas agent CS, its unique chemical structure—featuring a reactive α,β -unsaturated dinitrile system—makes it a subject of significant interest in organic synthesis and pharmacology.^{[3][4]} Its profound physiological effects are primarily mediated through the activation of the Transient Receptor Potential Ankyrin 1 (TRPA1) ion channel, making it a valuable chemical probe for studying nociception and neurogenic inflammation.^{[1][5][6]} This guide provides a comprehensive overview of its chemical properties, synthesis, and mechanism of action for professionals in research and development.

Chemical and Physical Properties

4-Chlorobenzylidenemalononitrile is a white to yellow crystalline solid.^{[1][4]} It is sparingly soluble in water but shows good solubility in various organic solvents, including acetone, benzene, and methylene chloride.^[7] The key physicochemical properties are summarized in the table below.

Property	Value	Source(s)
IUPAC Name	2-[(4-chlorophenyl)methylidene]propanedinitrile	[8]
CAS Number	1867-38-5	[8]
Molecular Formula	C ₁₀ H ₅ ClN ₂	[8]
Molecular Weight	188.61 g/mol	[8]
Appearance	Yellow crystalline solid	[1][4]
Melting Point	162-163 °C	[1]
Boiling Point	335.4 °C at 760 mmHg	[1]
Density	1.296 g/cm ³	[1]
Vapor Pressure	0.00012 mmHg at 25 °C	[1]
Water Solubility	0.1-0.5 g/100 mL	[7]

Spectral Data

The structural identity of **4-Chlorobenzylidenemalononitrile** is confirmed through various spectroscopic techniques. The key spectral features are outlined below, providing characteristic data for compound verification.

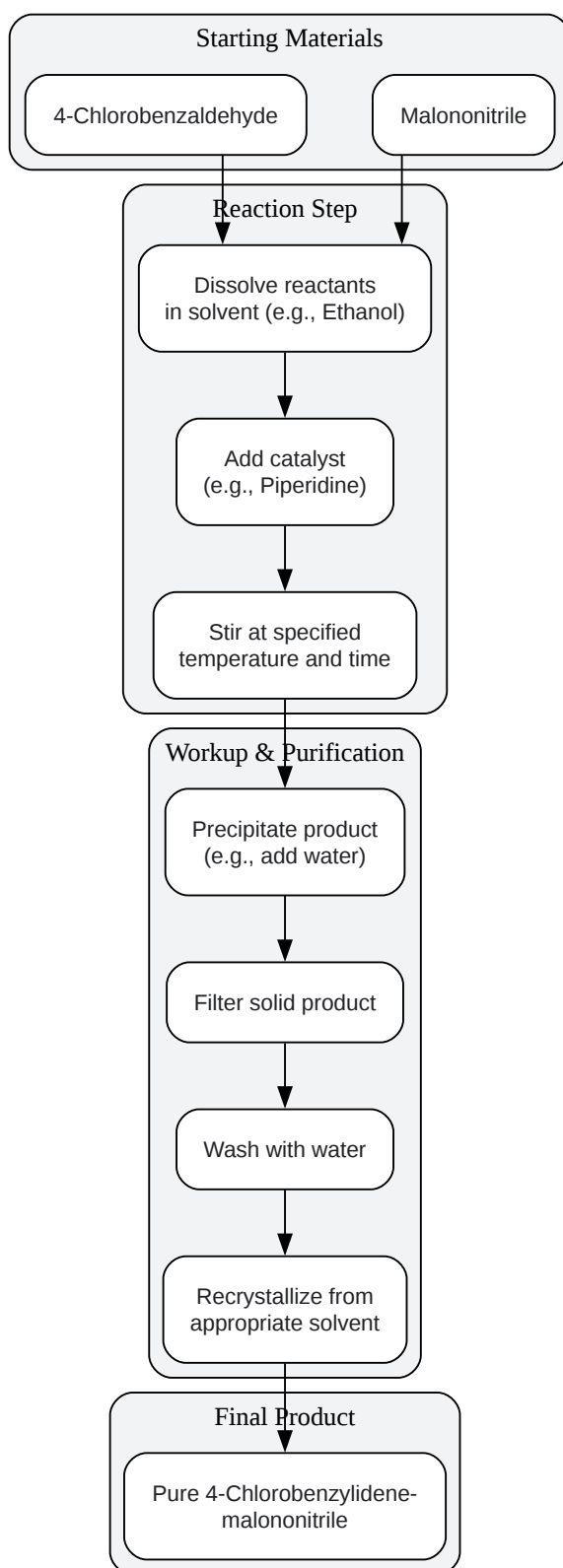
Spectroscopic Technique	Characteristic Peaks / Signals	Source(s)
Infrared (IR)	~2224 cm^{-1} (C $\equiv$ N stretch), ~1605 cm^{-1} (C=C stretch)	[9]
^1H NMR (DMSO- d_6)	δ 8.57 (s, 1H, vinylic CH), δ 7.97 (d), δ 7.73 (d) (aromatic CH)	[3]
^{13}C NMR (CDCl_3)	δ 158.3, 141.2, 131.8, 130.1, 129.3, 113.4, 112.3, 83.3	[10]
Mass Spectrometry (EI)	m/z 188 (M^+), 153 ($\text{M}-\text{Cl}$) $^+$	[8]

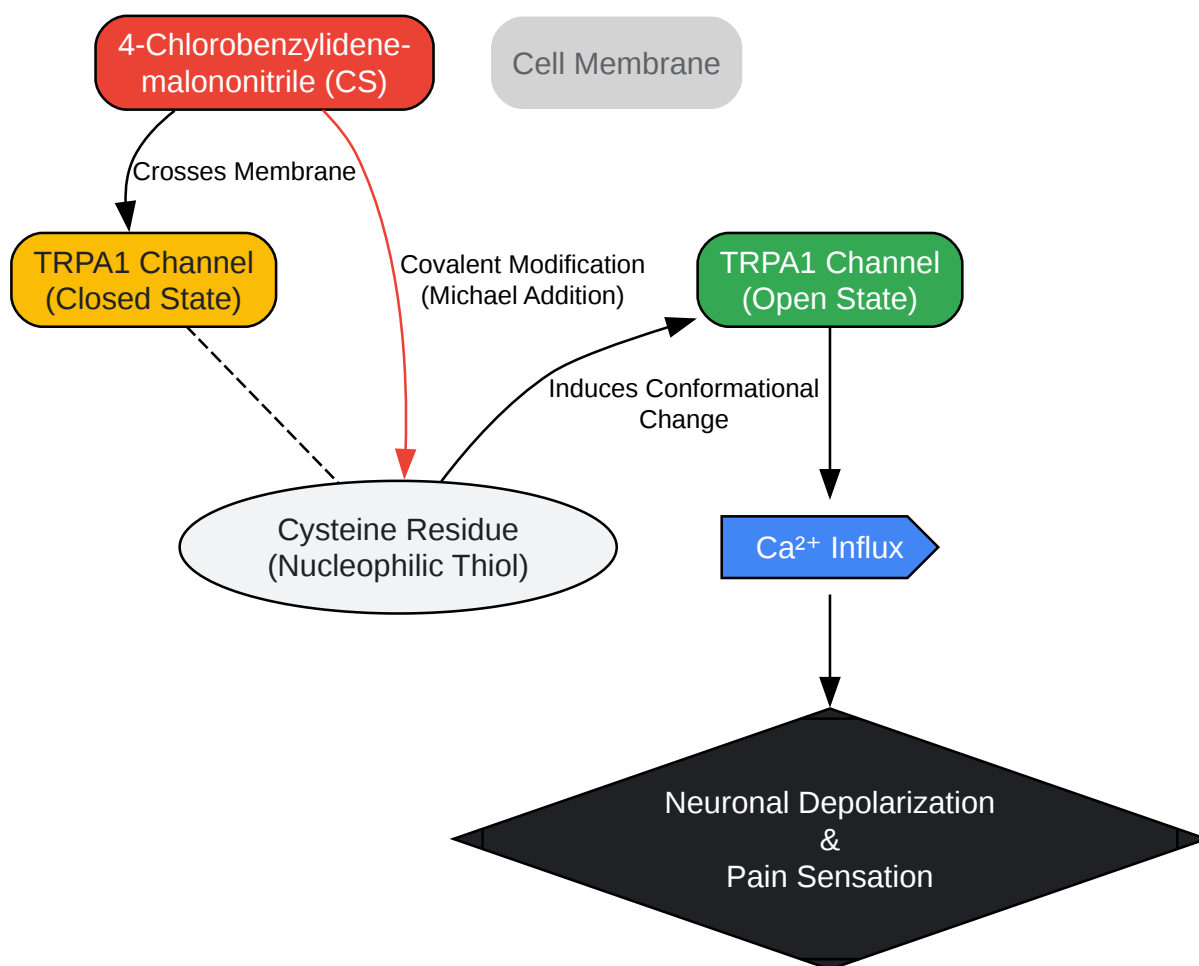
Chemical Synthesis: An Experimental Protocol

4-Chlorobenzylidenemalononitrile is most commonly synthesized via a Knoevenagel condensation reaction between 4-chlorobenzaldehyde and malononitrile.[11][12] This reaction involves the base-catalyzed condensation of an active methylene compound with a carbonyl group.

General Knoevenagel Condensation Workflow

The logical flow of the synthesis from starting materials to the final, purified product is illustrated below.





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